

Personal protective equipment for handling Oxacyclohexadec-12-en-2-one, (12Z)-

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Compound of Interest

Compound Name: Oxacyclohexadec-12-en-2-one,
(12Z)-

Cat. No.: B12093333

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Essential Safety and Handling Guide: Oxacyclohexadec-12-en-2-one, (12Z)-

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **Oxacyclohexadec-12-en-2-one, (12Z)-** (CAS No. 111879-79-9)[1]. Due to limited specific safety data for the (12Z)-isomer, this information is primarily based on the safety data sheet (SDS) for the related (12E)-isomer and general principles of laboratory safety. It is imperative to handle this compound with care in a well-ventilated area, avoiding contact with skin and eyes[2][3].

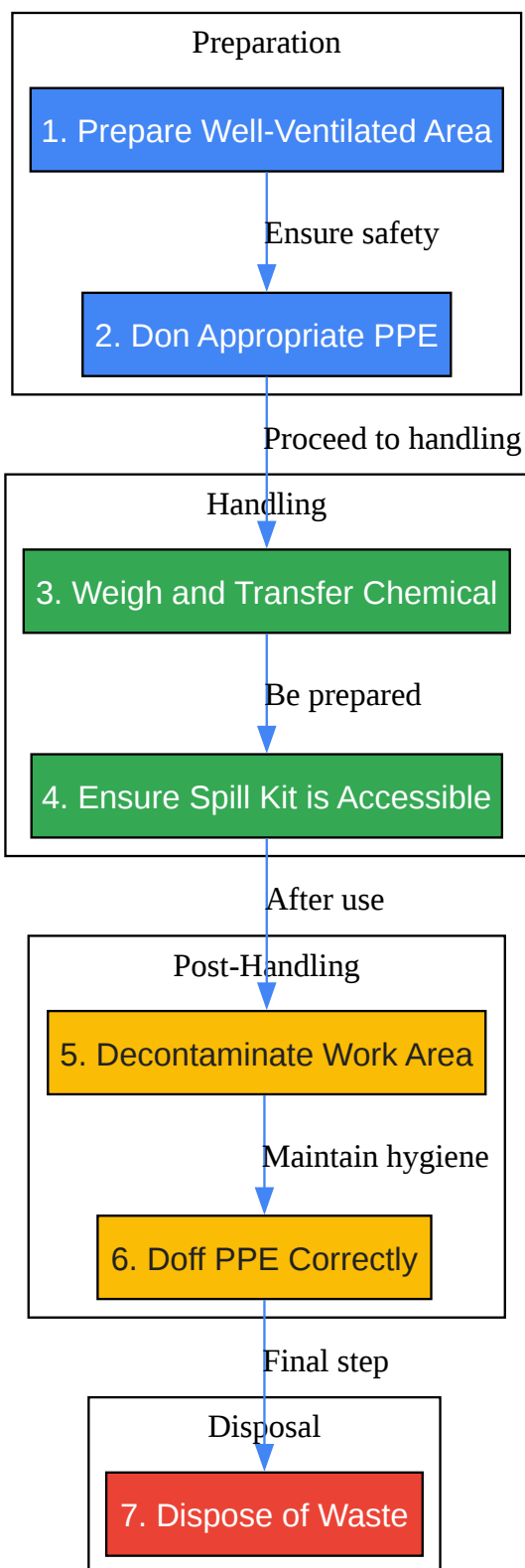
Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment is recommended when handling **Oxacyclohexadec-12-en-2-one, (12Z)-**:

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety Goggles with Side Shields or Face Shield	Should conform to EN 166 (EU) or NIOSH (US) standards to protect against chemical splashes[3][4].
Hand Protection	Chemical-Impermeable Gloves	Nitrile or neoprene gloves are preferred. Gloves must be inspected prior to use and changed frequently[3][5].
Body Protection	Laboratory Coat or Disposable Gown	A disposable gown is preferred to prevent contamination of personal clothing[4].
Respiratory Protection	NIOSH-Approved Respirator	Use a fit-tested N95 or N100 respirator for airborne particles. For vapors or splash risks, a full face-piece chemical cartridge-type respirator or a powered air-purifying respirator (PAPR) is necessary[4].

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of this compound. The following workflow outlines the key stages from preparation to disposal.



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Caption: Workflow for Safe Handling of **Oxacyclohexadec-12-en-2-one, (12Z)-**.

Disposal Plan

Proper disposal is critical to prevent environmental contamination. Oxacyclohexadec-12-en-2-one is classified as very toxic to aquatic life with long-lasting effects[2][6].

- **Waste Collection:** Collect all chemical waste, including contaminated consumables, in a designated and properly labeled hazardous waste container.
- **Disposal Method:** The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing[2]. Do not discharge to sewer systems[2].
- **Container Disposal:** Empty containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill[2].

Quantitative Data Summary

The following table summarizes key quantitative data for the related isomer, (12E)-Oxacyclohexadec-12-en-2-one. This data is provided as a reference due to the lack of specific information for the (12Z)- isomer.

Property	Value	Source
Molecular Weight	238.37 g/mol	[1][7]
Flash Point	156.5 °C	[2]
Boiling Point	333 °C	[2]
Melting Point	< -20.15°C	[2]
Water Solubility	0.954 mg/L at 21 °C	[2]
Dermal LD50 (rat)	> 2000 mg/kg bw	[2]
Toxicity to Fish (LC0)	>= 0.11 mg/L (96 h)	[2][3]
Toxicity to Daphnia (EC50)	> 0.17 mg/L (48 h)	[2][3]
Toxicity to Algae (EC50)	0.4 mg/L (72 h)	[2][3]

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